

4-Chloro-2-(phenylethynyl)aniline: A Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-(phenylethynyl)aniline

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Introduction

4-Chloro-2-(phenylethynyl)aniline is a substituted aniline derivative with potential applications in organic synthesis and medicinal chemistry. Its structure, featuring a chloro-substituted aniline core and a phenylethynyl moiety, makes it an intriguing building block for the synthesis of more complex heterocyclic compounds and potential biologically active molecules. This technical guide provides a comprehensive overview of the available literature on **4-Chloro-2-(phenylethynyl)aniline**, focusing on its chemical properties, synthesis, and a discussion of the potential biological relevance of its structural motifs.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Chloro-2-(phenylethynyl)aniline** is presented in Table 1. The data is compiled from commercially available sources.

Property	Value	Source
CAS Number	928782-97-2	Sigma-Aldrich
Molecular Formula	C ₁₄ H ₁₀ ClN	CymitQuimica[1]
Molecular Weight	227.69 g/mol	CymitQuimica[1]
Appearance	Solid	CymitQuimica[1]
Purity	95% - 97%	Sigma-Aldrich, CymitQuimica[1]
Storage Temperature	0-8 °C	Sigma-Aldrich
InChI Key	JUMNQMVRAKHPJD- UHFFFAOYSA-N	CymitQuimica[1]

Table 1: Chemical and Physical Properties of **4-Chloro-2-(phenylethynyl)aniline**

Synthesis of 4-Chloro-2-(phenylethynyl)aniline

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-2-(phenylethynyl)aniline** has not been found in the reviewed literature, the structure of the molecule strongly suggests its preparation via a Sonogashira coupling reaction. This palladium-catalyzed cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[2][3]

The most plausible synthetic route would involve the coupling of a di-halogenated aniline, such as 2-iodo-4-chloroaniline or 2-bromo-4-chloroaniline, with phenylacetylene. The greater reactivity of the C-I or C-Br bond compared to the C-Cl bond would allow for selective coupling at the 2-position of the aniline ring.

Proposed Experimental Protocol (General Sonogashira Coupling)

This protocol is a generalized procedure based on established Sonogashira coupling reactions and should be optimized for the specific substrates.[2][4][5]

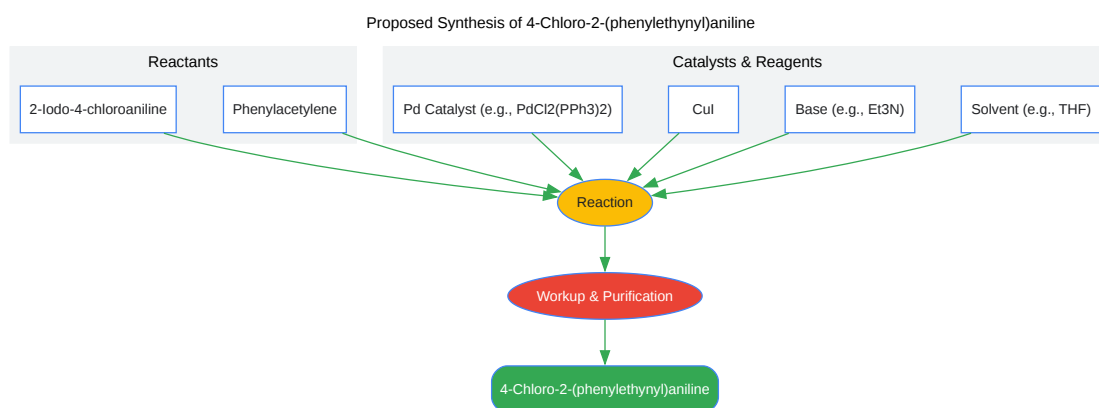
Materials:

- 2-Iodo-4-chloroaniline (or 2-Bromo-4-chloroaniline)
- Phenylacetylene
- Palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$, $\text{Pd}(\text{PPh}_3)_4$)
- Copper(I) iodide (CuI)
- Base (e.g., Triethylamine (Et_3N), Diisopropylamine (DIPA))
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dimethylformamide (DMF))
- Inert gas (Nitrogen or Argon)

Procedure:

- To an oven-dried Schlenk flask under an inert atmosphere, add 2-iodo-4-chloroaniline (1 equivalent), the palladium catalyst (e.g., 2-5 mol%), and CuI (e.g., 5-10 mol%).
- Add the anhydrous solvent, followed by the base (e.g., 2-3 equivalents).
- To the stirred mixture, add phenylacetylene (1.1-1.5 equivalents) dropwise.
- The reaction mixture is then stirred at room temperature or heated (e.g., 50-100 °C) until the starting material is consumed (monitored by TLC or GC-MS).
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is then partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- The crude product is purified by column chromatography on silica gel to afford **4-Chloro-2-(phenylethynyl)aniline**.

Proposed Synthesis Workflow



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Caption: Proposed Sonogashira coupling workflow for the synthesis of **4-Chloro-2-(phenylethynyl)aniline**.

Biological Activity

As of the date of this review, no specific studies detailing the biological activity of **4-Chloro-2-(phenylethynyl)aniline** have been identified in the public domain. However, the core structure of 4-chloroaniline is a component of various biologically active molecules, suggesting that **4-Chloro-2-(phenylethynyl)aniline** could serve as a valuable intermediate in the synthesis of compounds with potential therapeutic applications.

Toxicity of 4-Chloroaniline

It is important to note that 4-chloroaniline itself is classified as a toxic and potentially carcinogenic compound.[6] Studies have shown that it can induce hematotoxicity in rats and mice. Therefore, appropriate safety precautions should be taken when handling **4-Chloro-2-(phenylethynyl)aniline** and its derivatives.

Anticancer and Antibacterial Potential of Related Structures

Several studies have highlighted the anticancer and antibacterial properties of more complex molecules containing the 4-chloroaniline moiety. For instance, a series of 4-chloro-2-((5-aryl-1,3,4-oxadiazol-2-yl)amino)phenol analogues demonstrated significant anticancer activity against various cancer cell lines. Similarly, pyrimidodiazepines based on a 2-chloro-4-anilinoquinazoline scaffold have also shown potent antiproliferative effects. These findings suggest that the 4-chloroaniline scaffold can be a key pharmacophore in the design of novel therapeutic agents.

Due to the lack of specific biological data for **4-Chloro-2-(phenylethynyl)aniline**, no signaling pathway diagrams can be provided at this time.

Conclusion

4-Chloro-2-(phenylethynyl)aniline is a chemical compound with established physical and chemical properties, available from commercial suppliers. While a specific, detailed synthesis protocol is not readily available in the literature, its structure strongly points towards a Sonogashira coupling reaction as the most viable synthetic route. The lack of published biological data for this specific compound suggests it may primarily be a synthetic intermediate. However, the prevalence of the 4-chloroaniline core in various biologically active molecules, particularly in the context of anticancer and antibacterial research, underscores the potential of **4-Chloro-2-(phenylethynyl)aniline** as a valuable building block for the development of new therapeutic agents. Further research is warranted to explore the synthesis, reactivity, and potential biological activities of this compound and its derivatives.

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- To cite this document: BenchChem. [4-Chloro-2-(phenylethynyl)aniline: A Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2599015#4-chloro-2-phenylethynyl-aniline-literature-review]

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